

Sphinx31: Comprehensive Guidelines for Safe Handling and Disposal

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Compound of Interest

Compound Name: *Sphinx31*

Cat. No.: *B610945*

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For Immediate Use by Laboratory Professionals

This document provides essential safety and logistical information for the proper handling and disposal of **Sphinx31**, a potent and selective inhibitor of Serine/Arginine-Rich Protein Kinase 1 (SRPK1). Adherence to these procedures is critical to ensure a safe laboratory environment and compliance with regulatory standards. This guide is intended for researchers, scientists, and drug development professionals.

Summary of Physicochemical and Potency Data

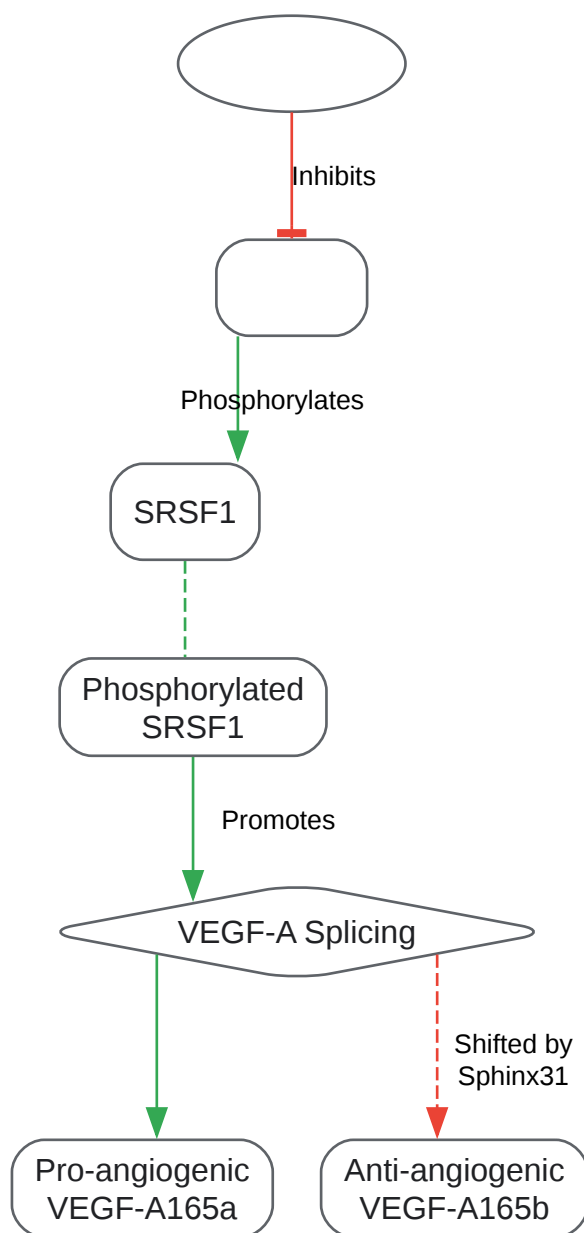
The following table summarizes key quantitative data for **Sphinx31**, facilitating quick reference for experimental planning and safety assessments.

Property	Value	Source(s)
Molecular Weight	507.51 g/mol	[1]
Molecular Formula	C ₂₇ H ₂₄ F ₃ N ₅ O ₂	[2]
CAS Number	1818389-84-2	[3]
Appearance	Light-pink solid	[4]
Purity	>98%	[5]
IC ₅₀ (SRPK1)	5.9 nM	
EC ₅₀ (SRSF1 Phosphorylation)	360 nM (in PC3 cells)	[6]
Solubility	- 10 mM in DMSO- 10 mg/mL in Ethanol- 33 mg/mL in DMF	[6][7]
Storage (Solid)	-20°C (long term) or 0-4°C (short term)	[5]
Storage (In Solvent)	-80°C (up to 2 years) or -20°C (up to 1 year)	[8]

Experimental Protocols

Inhibition of SRPK1-Mediated SRSF1 Phosphorylation

Sphinx31 acts as a potent inhibitor of SRPK1, which in turn prevents the phosphorylation of Serine/Arginine-Rich Splicing Factor 1 (SRSF1). This action alters the alternative splicing of Vascular Endothelial Growth Factor A (VEGF-A), shifting the balance from pro-angiogenic to anti-angiogenic isoforms.[2][1]



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Sphinx31 Mechanism of Action

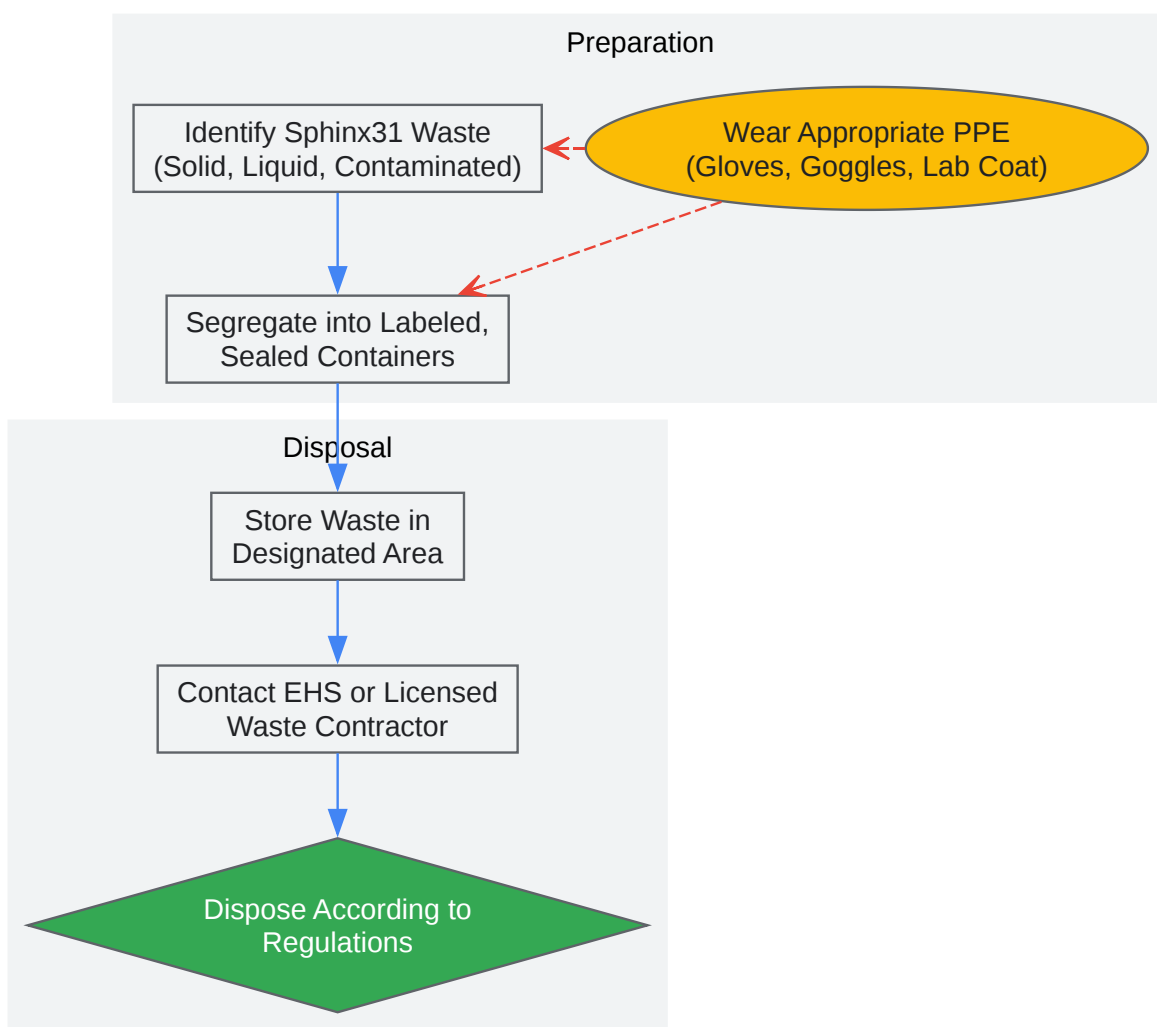
Proper Disposal Procedures

The disposal of **Sphinx31** must be conducted in strict accordance with local, state, and federal regulations. As a chemical substance with biological activity, it requires careful handling to prevent environmental contamination and potential health risks. The toxicological properties of this compound have not been fully tested.[4]

Step-by-Step Disposal Protocol

- Waste Identification and Segregation:
 - Solid Waste: Collect unused **Sphinx31** powder in its original container or a clearly labeled, sealed container.
 - Liquid Waste: Collect solutions containing **Sphinx31** (e.g., in DMSO) in a dedicated, sealed, and clearly labeled waste container. Do not mix with other solvent waste unless permitted by your institution's chemical safety guidelines.
 - Contaminated Labware: Dispose of items such as pipette tips, tubes, and flasks that have come into direct contact with **Sphinx31** as chemical waste. These should be collected in a designated, puncture-proof container.
- Personal Protective Equipment (PPE):
 - Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses when handling **Sphinx31** waste.[\[4\]](#)
- Storage of Waste:
 - Store waste containers in a designated, secure area away from incompatible materials. Ensure the storage area is well-ventilated.
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
 - Provide the full chemical name, CAS number (1818389-84-2), and quantity of the waste.
- Emergency Procedures (Spills):
 - In case of a spill, evacuate the immediate area.
 - For dry spills, carefully vacuum or sweep up the material and place it in a sealed container for disposal. Avoid raising dust.[\[4\]](#)

- For liquid spills, absorb with an inert, non-combustible material (e.g., vermiculite, sand) and place in a sealed container for disposal.[4]
- Ventilate the area and decontaminate surfaces with a suitable solvent (e.g., alcohol), collecting all cleaning materials as chemical waste.[4]
- Report the spill to your EHS department.



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